

Essential Safety and Disposal Procedures for Bzo-chmoxizid

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Compound of Interest

Compound Name: Bzo-chmoxizid

Cat. No.: B13850455

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Disclaimer: **Bzo-chmoxizid** (CAS 1048973-67-6), also known as CHM-MDA-19, is a novel synthetic cannabinoid intended for research and forensic applications only.^[1] It is not for human or veterinary use. The toxicological properties of this compound are not fully characterized.^{[2][3]} All handling and disposal must be conducted with caution, adhering to strict laboratory safety protocols and in compliance with all applicable federal, state, and local regulations. A specific, validated chemical deactivation protocol for **Bzo-chmoxizid** is not publicly available; therefore, the following procedures are based on best practices for the disposal of hazardous and potent research chemicals.

This guide provides essential logistical information for the proper operational handling and disposal of **Bzo-chmoxizid**, ensuring the safety of laboratory personnel and regulatory compliance.

Chemical and Physical Properties

Proper handling and storage procedures are informed by the known physical and chemical properties of the substance. All personnel must be familiar with this data before beginning any work.

Property	Value	Source
CAS Number	1048973-67-6	[1]
Synonyms	CHM-MDA-19	[1]
Molecular Formula	C ₂₂ H ₂₃ N ₃ O ₂	
Formula Weight	361.4 g/mol	
Appearance	Crystalline Solid	
Storage	Store at -20°C	
Stability	≥ 5 years (under specified storage)	
Solubility	DMF: 3 mg/ml; DMSO: 2 mg/ml; Ethanol: 2 mg/ml	

Hazard Assessment and Personal Protective Equipment (PPE)

Given the lack of comprehensive hazard data, **Bzo-chmoxizid** should be treated as a potent, hazardous substance. A thorough risk assessment must be conducted before handling. The Safety Data Sheet (SDS) for a related analogue, BZO-4en-POXIZID, classifies it as causing skin, eye, and potential respiratory irritation. Therefore, robust protective measures are mandatory.

PPE Category	Item	Specification
Hand Protection	Nitrile Gloves	Double-gloving is recommended. Change gloves immediately if contaminated.
Eye Protection	Safety Glasses with Side Shields or Goggles	Must be worn at all times in the handling area.
Body Protection	Laboratory Coat	Fully buttoned. Consider a disposable gown for handling larger quantities.
Respiratory Protection	Fume Hood or Ventilated Enclosure	All handling of solid Bzo-chmoxizid or its solutions must occur within a certified chemical fume hood to prevent inhalation.

Experimental Protocol: Waste Handling and Segregation

The primary method for disposal of **Bzo-chmoxizid** is through a licensed hazardous waste management service. On-site chemical treatment or neutralization is not recommended without a validated protocol. The following steps detail the procedure for preparing the waste for collection.

3.1. Waste Identification and Segregation Proper segregation is the most critical step to ensure safe disposal and regulatory compliance. Incompatible waste streams must never be mixed.

- Step 1: Identify Waste Streams. Determine the form of the **Bzo-chmoxizid** waste:
 - Solid Waste: Unused or expired pure compound, contaminated PPE (gloves, wipes), contaminated labware (e.g., weigh boats, pipette tips).
 - Liquid Waste (Non-halogenated): **Bzo-chmoxizid** dissolved in solvents like ethanol, methanol, DMF, or DMSO.

- Liquid Waste (Aqueous): While **Bzo-chmoxizid** is poorly soluble in aqueous solutions, any contaminated buffers or aqueous media must be treated as hazardous.
- Sharps Waste: Contaminated needles, syringes, or broken glass.
- Step 2: Use Designated Waste Containers.
 - Use separate, clearly labeled, and chemically compatible hazardous waste containers for each waste stream.
 - Containers must have a secure, tight-fitting lid that remains closed except when adding waste.
 - Do not use food-grade containers.

3.2. Waste Accumulation and Labeling

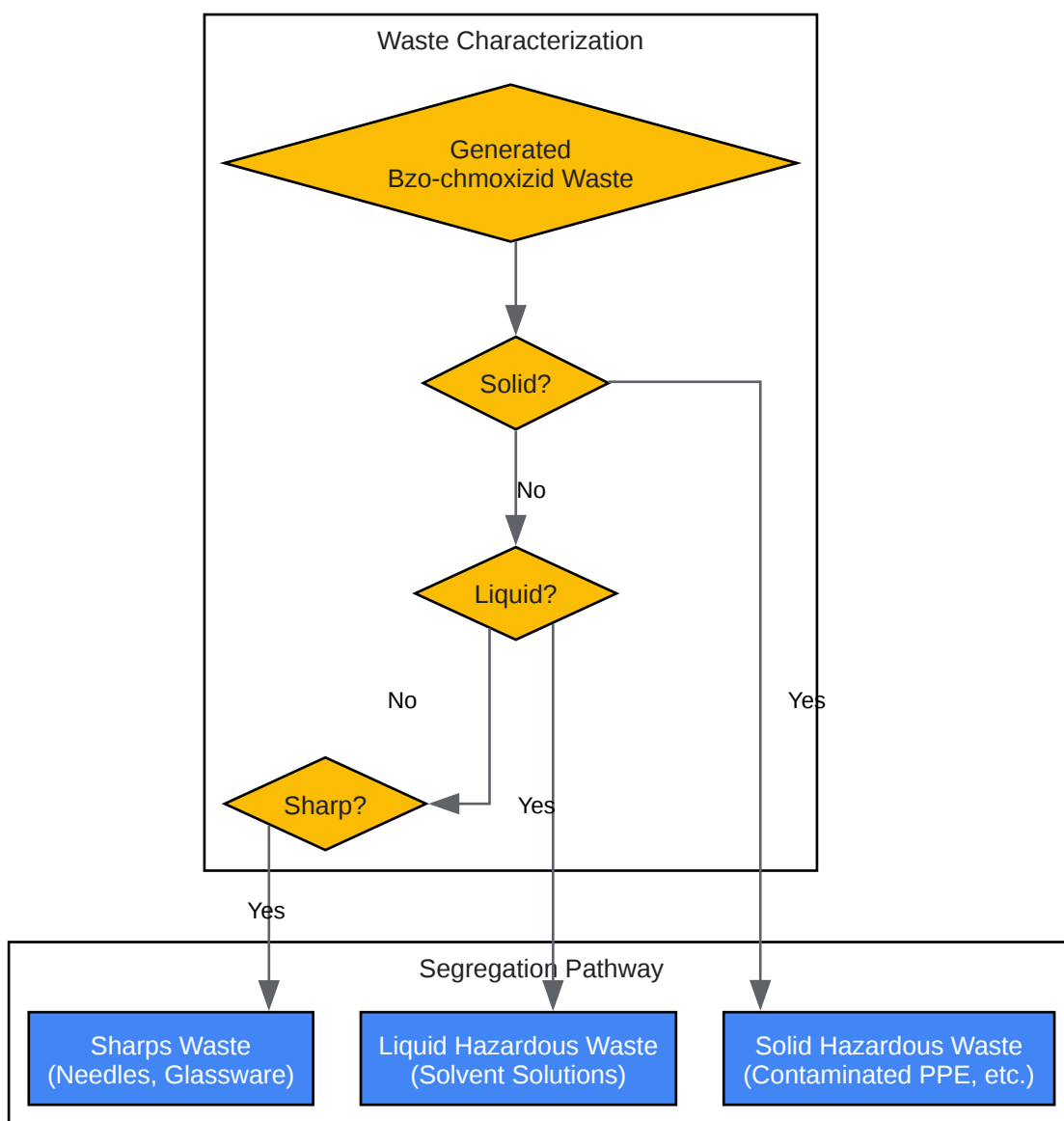
- Step 3: Accumulate Waste.
 - Collect waste in the designated containers at or near the point of generation, in an area known as a Satellite Accumulation Area (SAA).
 - Do not overfill containers; allow for vapor expansion (typically fill to 80-90% capacity).
- Step 4: Label Containers Correctly. As soon as the first drop of waste is added, the container must be labeled. The label must include:
 - The words "Hazardous Waste".
 - Full chemical names of all components (e.g., "**Bzo-chmoxizid**," "Methanol"). Do not use abbreviations.
 - The approximate percentage of each component.
 - Relevant hazard pictograms (e.g., irritant, toxic).
 - The date accumulation started.

3.3. Storage and Disposal

- Step 5: Store Waste Safely. Store sealed waste containers in the SAA, ensuring they are within secondary containment to control potential spills.
- Step 6: Arrange for Professional Disposal. Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup. Waste will be managed by a licensed hazardous waste disposal vendor in accordance with EPA Resource Conservation and Recovery Act (RCRA) regulations. Under no circumstances should **Bzo-chmoxid** waste be disposed of down the drain or in regular trash.

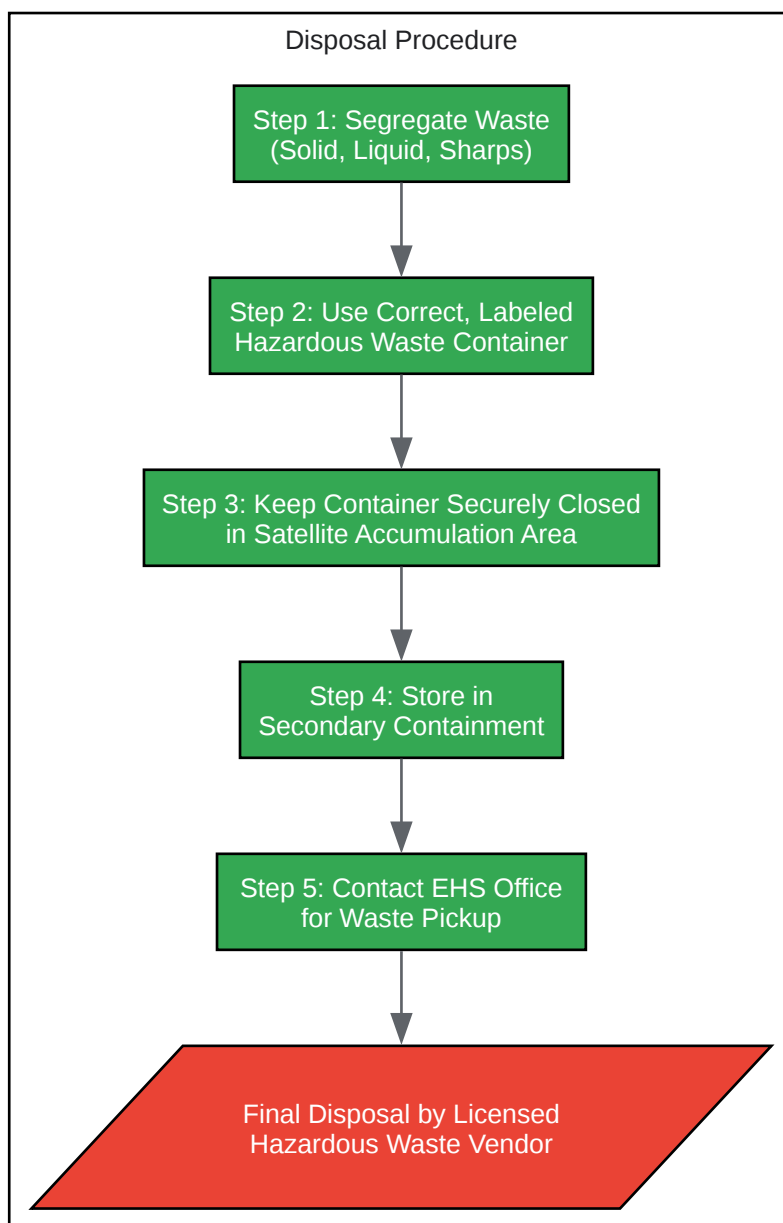
Mandatory Visualizations

The following diagrams illustrate the decision-making and procedural workflows for the proper disposal of **Bzo-chmoxid**.



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Caption: Waste characterization and segregation workflow for **Bzo-chmoxizid**.



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Caption: Step-by-step operational plan for compliant **Bzo-chmoxizid** disposal.

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